

mass spectrometry fragmentation pattern of 4-(2-phenoxypropanoyl)morpholine

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Compound of Interest

Compound Name: 4-(2-phenoxypropanoyl)morpholine

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Comprehensive MS Profiling of 4-(2-phenoxypropanoyl)morpholine

Executive Summary

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **4-(2-phenoxypropanoyl)morpholine** (C₁₃H₁₇NO₃, MW 235.28). Designed for analytical chemists and drug development professionals, this document moves beyond basic spectral listing to explain the mechanistic causality of ion formation.

We compare the two primary analytical "alternatives" for this compound: Electron Ionization (EI) for structural fingerprinting versus Electrospray Ionization (ESI-MS/MS) for high-sensitivity quantitation.

Molecule Characterization

- IUPAC Name: **4-(2-phenoxypropanoyl)morpholine**
- Molecular Formula: C₁₃H₁₇NO₃

- Exact Mass: 235.1208 Da
- Structural Features:
 - Morpholine Amide Core: A stable tertiary amide prone to α -cleavage.
 - Phenoxy Ether Linkage: A labile ether bond susceptible to inductive cleavage.
 - Chiral Center: The propanoyl α -carbon (C2) introduces chirality, though fragmentation is generally achiral unless using ion-mobility separation.

Fragmentation Mechanics: The "Why" Behind the Spectrum

The fragmentation of **4-(2-phenoxypropanoyl)morpholine** is governed by the competition between charge retention on the morpholine nitrogen (high proton affinity) and the stability of the phenoxy-stabilized carbocations.

Electron Ionization (EI) Pathway (Hard Ionization)

In EI (70 eV), the molecular ion

(m/z 235) is formed but is energetically unstable. The fragmentation is dominated by

α -cleavage relative to the carbonyl group.

- Primary Pathway (α -Cleavage): The bond between the carbonyl carbon and the α -carbon (C2 of the propyl chain) breaks. The charge is preferentially retained by the nitrogen-containing fragment due to the resonance stabilization of the acylium-like ion.
 - Product: 4-morpholinecarbonyl cation (m/z 114).
 - Significance: This is the diagnostic Base Peak for morpholine amides of

-substituted acids.

- Secondary Pathway (C-N Cleavage): Cleavage of the amide bond itself.
 - Product: Phenoxyethyl cation (m/z 121) or Morpholine radical cation (m/z 86).
- Tertiary Pathway (Ether Cleavage): The phenoxy group cleaves, generating characteristic aromatic ions.
 - Product: Phenyl cation (m/z 77) and Phenol radical cation (m/z 94).

Electrospray Ionization (ESI-CID) Pathway (Soft Ionization)

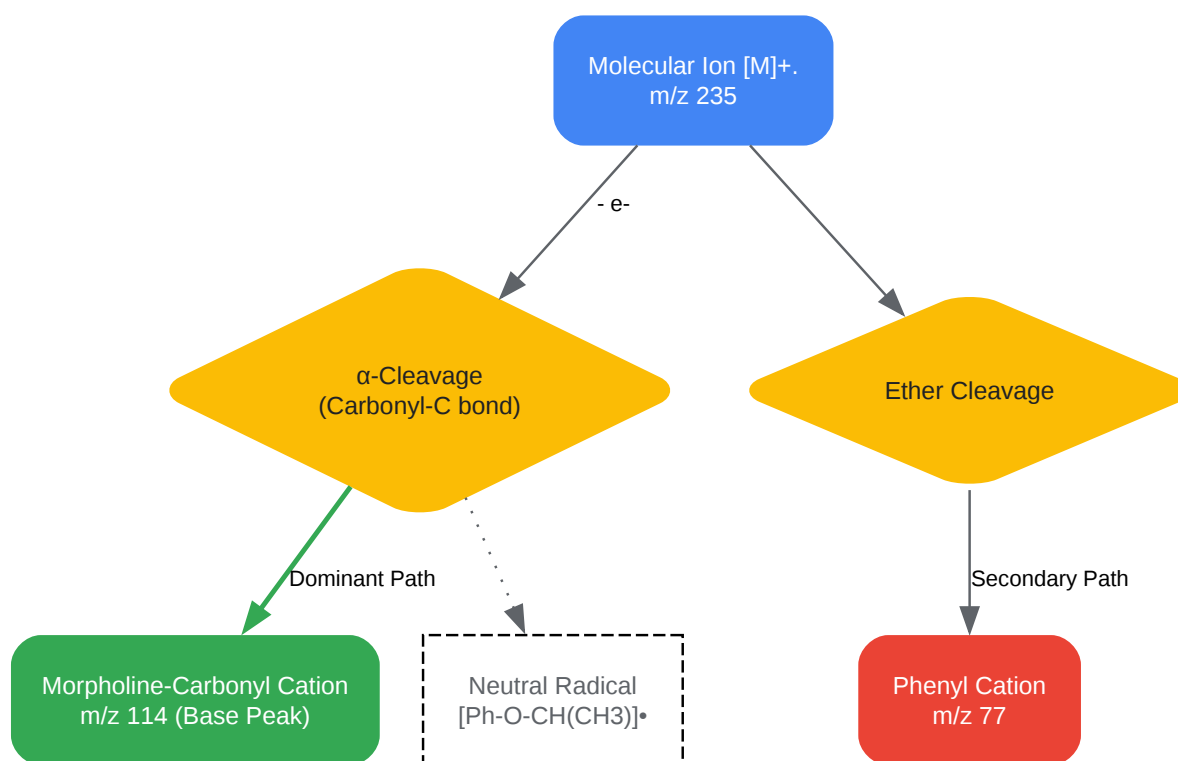
In ESI positive mode, the molecule forms a stable protonated precursor

(m/z 236). Collision-Induced Dissociation (CID) follows low-energy pathways.

- Amide Hydrolysis-like Cleavage: The protonated amide bond is the most fragile point.
 - Pathway A: Charge remains on the morpholine ring.
 m/z 88 (Morpholine + H).
 - Pathway B: Charge remains on the acyl moiety.
 m/z 149 (2-phenoxypropanoyl cation).
 - Observation: The m/z 149 ion is often more abundant in Q-TOF spectra due to the stability of the secondary carbocation adjacent to the ether oxygen.

Visualization: Fragmentation Logic Flow

The following diagram illustrates the competitive fragmentation pathways under EI conditions, highlighting the formation of the diagnostic m/z 114 ion.



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Caption: Mechanistic flow of **4-(2-phenoxypropanoyl)morpholine** fragmentation under 70 eV Electron Impact.

Comparative Analysis: EI vs. ESI Performance

This section compares the two analytical approaches to help you select the right workflow for your specific research goal (e.g., metabolite identification vs. trace quantification).

Table 1: Performance Matrix

Feature	Alternative A: EI-GC-MS	Alternative B: ESI-LC-MS/MS
Primary Application	Structural Elucidation / Unknown ID	Trace Quantification (PK/PD studies)
Precursor Ion	m/z 235 (), often weak	m/z 236 (), very strong
Diagnostic Fragment	m/z 114 (Morpholine-CO)	m/z 149 (Phenoxypropanoyl)
Specificity	High: Fingerprint pattern allows library matching (NIST).	Medium: Requires MS/MS optimization to distinguish from isomers.
Sensitivity	Moderate (ng range)	High (pg range)
Chromatography	Requires volatile analyte (Good for this molecule)	Universal for polar/non-polar

Critical Insight: The "Morpholine Amide" Signature

In EI-MS, the presence of the m/z 114 peak is a robust diagnostic marker for any morpholine amide derivative. If you are synthesizing this compound and see m/z 114 but NOT m/z 235, your ionization energy may be too high, or the molecular ion is too unstable. In contrast, ESI-MS rarely shows m/z 114; it jumps directly to the protonated amine (m/z 88) or the acylium ion (m/z 149).

Experimental Protocols

Protocol A: Structural Confirmation via GC-MS (EI)

Use this protocol to verify the identity of synthesized standards or impurities.

- Sample Prep: Dissolve 1 mg of sample in 1 mL Dichloromethane (DCM) or Ethyl Acetate.
- Inlet: Splitless mode, 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).

- Oven Program:
 - Hold 60°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold 5 min.
- MS Source: 230°C, 70 eV.
- Scan Range: m/z 40–350.
- Expected Result: Look for a small parent peak at m/z 235 and a dominant base peak at m/z 114.

Protocol B: Quantitation via LC-MS/MS (ESI)

Use this protocol for pharmacokinetic (PK) or metabolic stability assays.

- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus), 2.1 x 50 mm, 1.8 µm.
- Gradient: 5% B to 95% B over 5 minutes.
- Ion Source: ESI Positive Mode.
 - Capillary Voltage: 3500 V.
 - Gas Temp: 300°C.
- MRM Transitions (Multiple Reaction Monitoring):
 - Quantifier: 236.1

149.1 (Collision Energy: ~15-20 eV).

- Qualifier: 236.1

88.1 (Collision Energy: ~25-30 eV).

- Validation: Ensure the ratio of 149/88 transitions remains constant ($\pm 20\%$) across the calibration range.

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